

5-Hexenyl Acetate (CAS 5048-26-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Hexenyl acetate

Cat. No.: B1332132

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **5-hexenyl acetate** (CAS 5048-26-0), a versatile chemical compound with applications in organic synthesis, particularly in the development of insect pheromones and polymers. This document details its chemical and physical properties, provides experimental protocols for its synthesis and key reactions, and presents its role in relevant chemical and biological pathways.

Chemical and Physical Properties

5-Hexenyl acetate, also known as hex-5-en-1-yl acetate, is a colorless liquid with a fruity, green, and sweet odor profile.^{[1][2]} It is a linear ester that finds use in various chemical syntheses.^[3]

Table 1: Physical and Chemical Properties of **5-Hexenyl Acetate**

Property	Value	Reference(s)
CAS Number	5048-26-0	[1][4][5]
Molecular Formula	C ₈ H ₁₄ O ₂	[1][5][6]
Molecular Weight	142.20 g/mol	[4][5][7]
Density	0.883 g/mL at 25 °C	[4][8]
Boiling Point	173-174 °C	[4][8]
Refractive Index (n ₂₀ /D)	1.423	[4][8]
Flash Point	60.6 °C (141.1 °F) - closed cup	[4][8]
Solubility	Insoluble in water; soluble in alcohol.[9]	[1][9]
InChI Key	MPLWNEKBSBMFN-UHFFFAOYSA-N	[4][7]
SMILES	CC(=O)OCCCCC=C	[1][4]

Spectroscopic Data

The structural identification of **5-hexenyl acetate** is supported by various spectroscopic techniques. Data for ¹H NMR, ¹³C NMR, FTIR, and Mass Spectrometry are available in public databases such as PubChem and SpectraBase.[1][10][11]

Table 2: Summary of Spectroscopic Data for **5-Hexenyl Acetate**

Technique	Key Features
^1H NMR	Characteristic signals for the terminal vinyl protons, the methylene protons adjacent to the oxygen and the double bond, the remaining methylene protons, and the acetyl methyl protons.
^{13}C NMR	Resonances corresponding to the carbonyl carbon, the carbons of the double bond, the carbon attached to the oxygen, the other methylene carbons, and the methyl carbon of the acetate group.
FTIR	Strong absorption band for the C=O stretch of the ester group, and characteristic bands for C-O stretching and C=C stretching of the vinyl group.
Mass Spectrometry	Molecular ion peak and characteristic fragmentation pattern corresponding to the loss of acetic acid and other fragments. ^[6]

Experimental Protocols

Synthesis of 5-Hexenyl Acetate from 6-bromo-1-hexene

This two-step procedure involves the formation of **5-hexenyl acetate** followed by its hydrolysis to 5-hexen-1-ol. The first step, detailed below, yields **5-hexenyl acetate**.

Materials:

- 6-bromo-1-hexene
- Potassium acetate
- Tetrabutylammonium bromide
- Acetonitrile

- Methyl tert-butyl ether
- Anhydrous sodium sulfate
- Water

Procedure:

- In a round-bottom flask, dissolve 200.0 g of 6-bromo-1-hexene and 39.4 g of tetrabutylammonium bromide in 400 ml of acetonitrile.
- Add 144.0 g of potassium acetate to the mixture.
- Heat the mixture to 82°C and reflux for 2 hours.^[4]
- After cooling to 20°C, concentrate the mixture under reduced pressure.
- To the concentrate, add 400 ml of water and 200 ml of methyl tert-butyl ether and stir to separate the layers.
- Extract the aqueous phase with an additional 100 ml of methyl tert-butyl ether.
- Combine the organic phases, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain **5-hexenyl acetate**.^[4]

Purification: The crude **5-hexenyl acetate** can be purified by vacuum distillation.

Olefin Cross-Metathesis for the Synthesis of (4E,7Z)-4,7-Tridecadienyl Acetate

5-Hexenyl acetate is a key starting material for the synthesis of various insect sex pheromones, such as (4E,7Z)-4,7-tridecadienyl acetate, through olefin cross-metathesis.^[3] This reaction typically employs a Grubbs catalyst.

General Procedure for Olefin Cross-Metathesis:

- In a reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve the **5-hexenyl acetate** and the partner olefin in a suitable anhydrous solvent (e.g.,

dichloromethane).

- Add the Grubbs catalyst (e.g., Grubbs' 1st or 2nd generation catalyst) to the solution. The catalyst loading is typically in the range of 1-5 mol%.
- Stir the reaction mixture at room temperature or with gentle heating. The progress of the reaction can be monitored by TLC or GC.
- Upon completion, the reaction is quenched, and the catalyst is removed.
- The product is purified by column chromatography on silica gel.

Applications in Synthesis

Pheromone Synthesis

5-Hexenyl acetate serves as a crucial building block in the synthesis of insect sex pheromones. For instance, it is utilized in the synthesis of (4E,7Z)-4,7-tridecadienyl acetate, a component of the potato tuberworm moth pheromone.[3] The synthesis often involves an olefin cross-metathesis reaction.

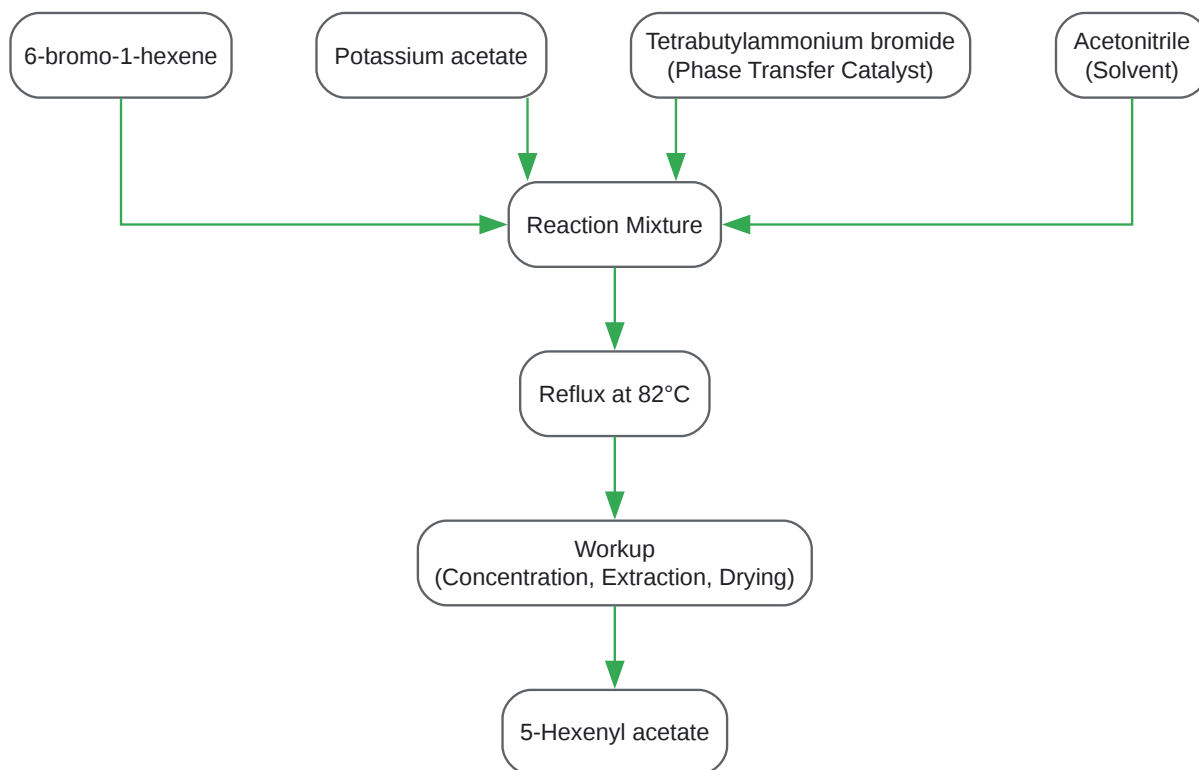
Polymer Chemistry

5-Hexenyl acetate participates in ring-opening metathesis polymerization (ROMP) of vinylnorbornene, where it is involved in the post-polymerization modification step.[3] This highlights its utility in the synthesis of functional polymers.

Signaling Pathways and Logical Relationships

Synthesis of 5-Hexenyl Acetate

The synthesis of **5-hexenyl acetate** from 6-bromo-1-hexene is a straightforward nucleophilic substitution reaction. The logical workflow of this synthesis is depicted below.

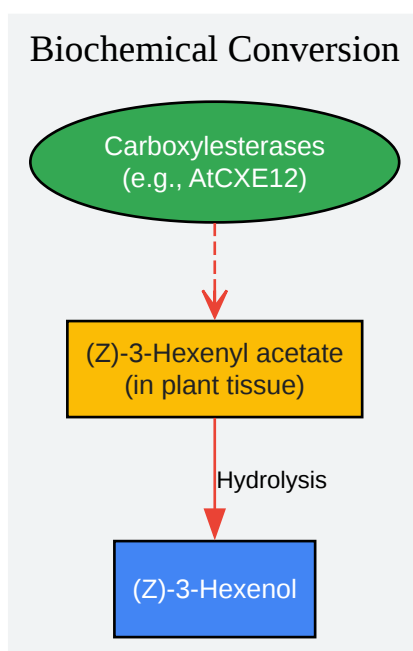


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Caption: Synthetic workflow for **5-Hexenyl Acetate**.

Biosynthesis and Metabolism of Hexenyl Acetate in Plants

In plants, volatile compounds like hexenyl acetate play a role in defense mechanisms. (Z)-3-hexenyl acetate can be taken up by plant tissues and is subsequently hydrolyzed to (Z)-3-hexenol by carboxylesterases. This conversion is a key step in the regulation of plant defense signaling.^{[12][13]}

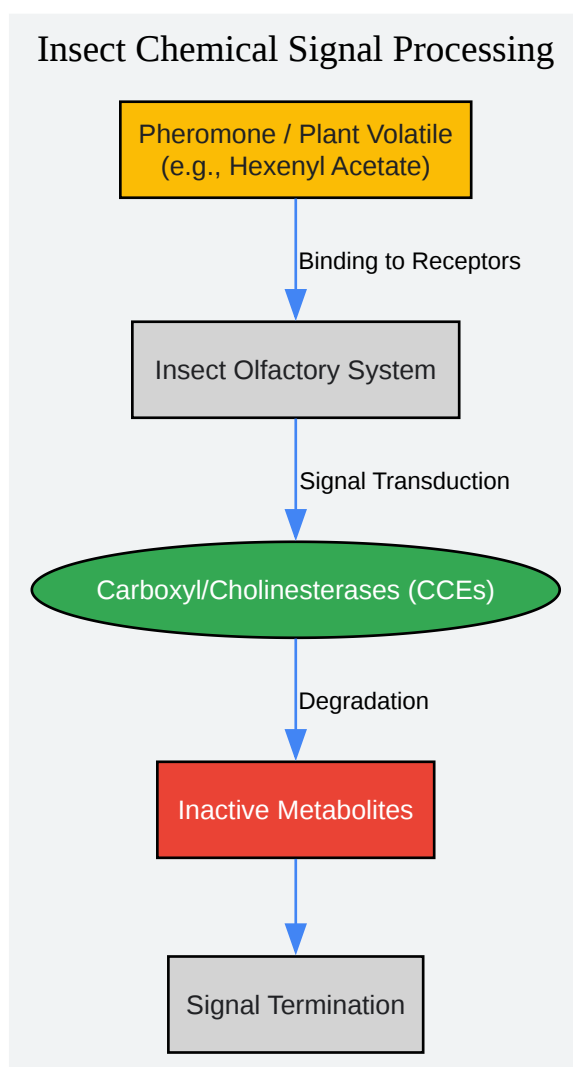


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Caption: Hydrolysis of (Z)-3-Hexenyl Acetate in plants.

Metabolism of Pheromones and Plant Volatiles in Insects

Insects possess sophisticated detoxification systems to process chemical signals from their environment, including pheromones and plant volatiles. Carboxyl/cholinesterases (CCEs) in insects play a crucial role in the degradation of these chemical cues, which is essential for terminating the signal and maintaining sensory acuity.[6][9]



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Caption: Role of CCEs in insect chemical signal degradation.

Safety Information

5-Hexenyl acetate is classified as a flammable liquid and vapor.[7] It is important to handle this chemical in a well-ventilated area, away from heat, sparks, and open flames.[10] Personal protective equipment, including safety glasses and gloves, should be worn.[8] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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